

Application Note: Quantitative Analysis of Trional by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Sulfonethylmethane*

CAS No.: 76-20-0

Cat. No.: B1682518

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Abstract

This application note details a comprehensive protocol for the quantitative analysis of Trional (Methylsulfonyl), a sedative-hypnotic agent, in biological matrices using Gas Chromatography-Mass Spectrometry (GC-MS). The methodology presented herein provides a robust framework for the extraction, separation, identification, and quantification of Trional, which is crucial for forensic toxicology, clinical chemistry, and pharmaceutical research. The protocol includes sample preparation, detailed GC-MS parameters, and data analysis procedures.

Introduction

Trional, chemically known as 2,2-bis(ethylsulfonyl)butane, is a sedative and hypnotic drug that was historically used to treat insomnia.[1] Like other drugs in its class, Trional acts by potentiating the effects of the neurotransmitter gamma-aminobutyric acid (GABA) at the GABA-A receptor, leading to central nervous system depression.[2][3] Accurate and sensitive

analytical methods are essential for monitoring its presence in biological samples for both clinical and forensic purposes. Gas Chromatography-Mass Spectrometry (GC-MS) offers high selectivity and sensitivity, making it the gold standard for the identification and quantification of a wide range of analytes, including sedative-hypnotics.[2] This application note provides a detailed experimental protocol for the analysis of Trional using GC-MS.

Experimental Protocol

This protocol is a proposed method based on established procedures for the analysis of similar sedative-hypnotic compounds. Validation of this method is required before its implementation in a laboratory setting.

1. Sample Preparation (Liquid-Liquid Extraction)

This protocol is designed for the extraction of Trional from serum or urine samples.

- Reagents and Materials:
 - Trional standard solution (1 mg/mL in methanol)
 - Internal Standard (IS) solution (e.g., Sulfonal-d6, 1 µg/mL in methanol)
 - Phosphate buffer (0.1 M, pH 7.0)
 - Extraction solvent: Dichloromethane or a mixture of n-hexane and isoamyl alcohol (99:1, v/v)
 - Sodium sulfate (anhydrous)
 - Nitrogen gas for evaporation
 - Vortex mixer
 - Centrifuge
 - GC vials with inserts
- Procedure:

- Pipette 1.0 mL of the biological sample (serum or urine) into a 15 mL glass centrifuge tube.
- Spike the sample with an appropriate amount of the internal standard solution.
- Add 2.0 mL of phosphate buffer (pH 7.0) and vortex for 30 seconds.
- Add 5.0 mL of the extraction solvent.
- Vortex vigorously for 2 minutes to ensure thorough mixing.
- Centrifuge at 3000 rpm for 10 minutes to separate the aqueous and organic layers.
- Carefully transfer the organic layer (bottom layer if using dichloromethane) to a clean glass tube.
- Add a small amount of anhydrous sodium sulfate to the organic extract to remove any residual water.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of ethyl acetate.
- Transfer the reconstituted sample to a GC vial with an insert for analysis.

2. GC-MS Instrumentation and Conditions

- Instrumentation: A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- GC Conditions:
 - Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent non-polar capillary column.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Inlet Temperature: 250°C.
 - Injection Volume: 1 µL.

- Injection Mode: Splitless.
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 1 minute.
 - Ramp: 10°C/min to 280°C.
 - Hold at 280°C for 5 minutes.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for quantification and full scan (m/z 50-300) for identification.
 - SIM Ions for Trional (Predicted): Based on the fragmentation of sulfones, the following ions are proposed for monitoring. The most abundant and specific ions should be determined from an actual mass spectrum of a Trional standard.
 - m/z (assignment): To be determined from fragmentation analysis. Likely fragments could arise from the loss of ethyl and ethylsulfonyl groups.
 - SIM Ions for Internal Standard (e.g., Sulfonal-d6): To be determined from the mass spectrum of the standard.

Data Presentation

Quantitative data should be compiled for method validation and routine analysis. The following table provides an example of the type of data that should be generated. The values presented are illustrative and should be replaced with experimental data.

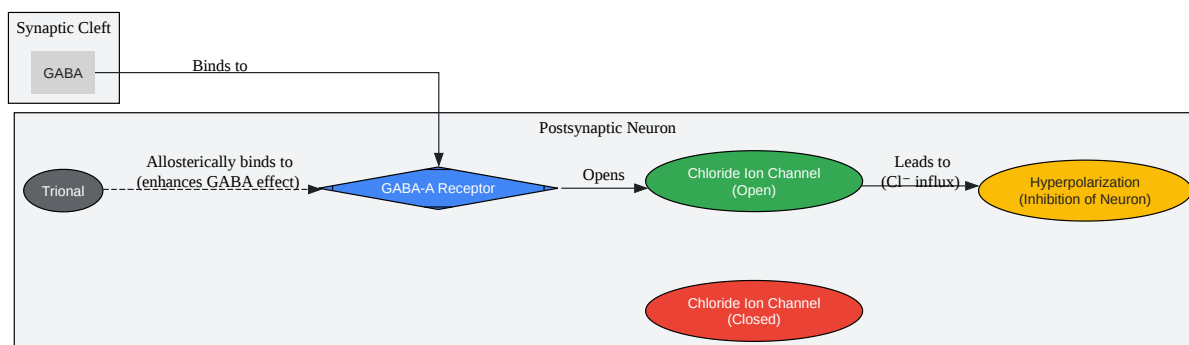
Parameter	Trional	Internal Standard (Sulfonal-d6)
Retention Time (min)	e.g., 12.5	e.g., 11.8
Quantification Ion (m/z)	To be determined	To be determined
Qualifier Ion 1 (m/z)	To be determined	To be determined
Qualifier Ion 2 (m/z)	To be determined	To be determined
Linear Range (ng/mL)	e.g., 10 - 1000	-
Limit of Detection (LOD) (ng/mL)	e.g., 2	-
Limit of Quantification (LOQ) (ng/mL)	e.g., 10	-
Correlation Coefficient (r ²)	e.g., >0.995	-
Recovery (%)	e.g., 85 - 95	-
Precision (RSD %)	e.g., <10%	-

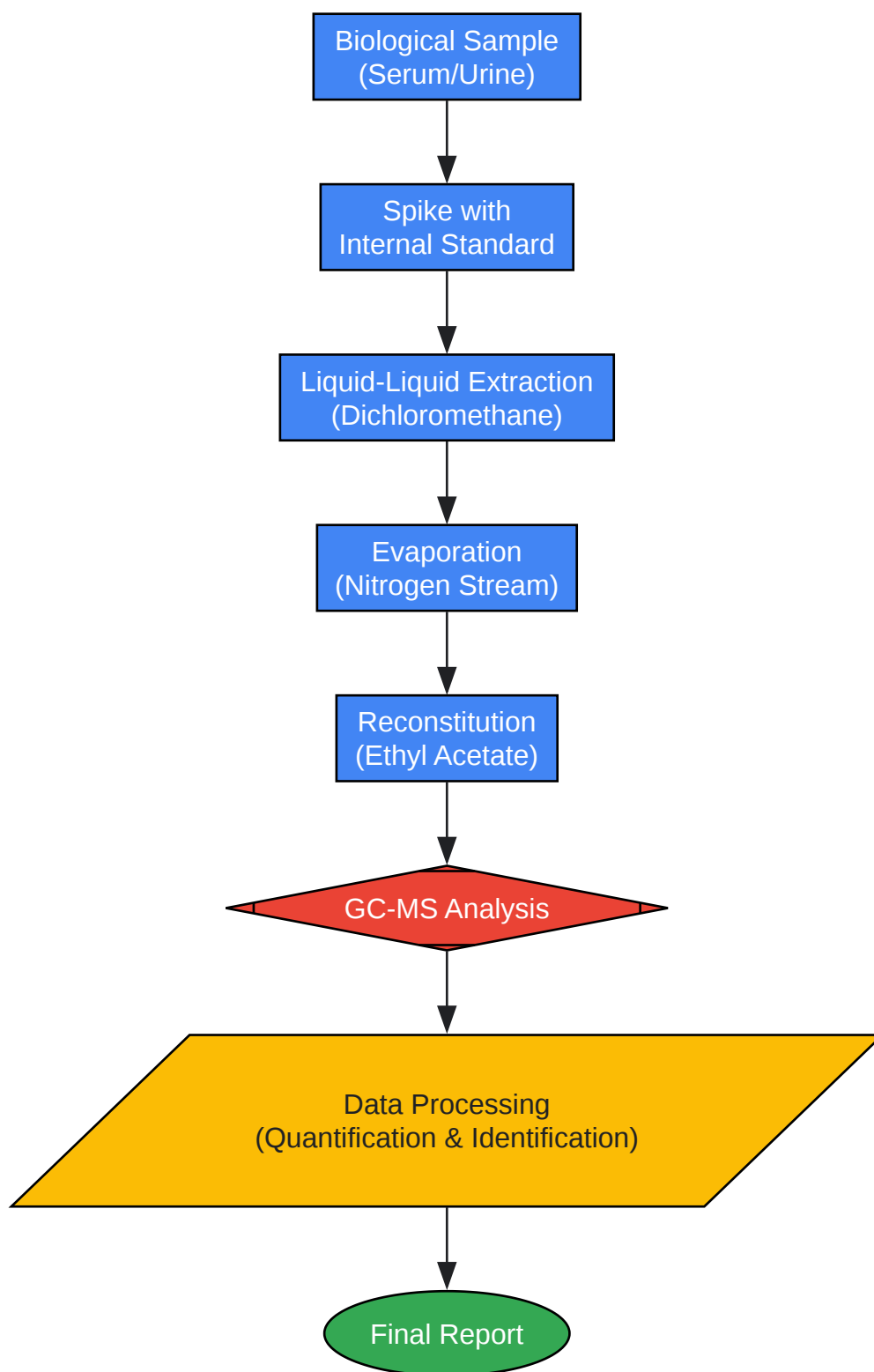
Visualization

Predicted Mass Spectral Fragmentation of Trional

The mass spectrum of Trional is not readily available in public databases. However, based on the fragmentation patterns of similar sulfone compounds, a predicted fragmentation scheme can be proposed.^{[4][5][6]} Electron ionization would likely lead to the cleavage of the C-S and C-C bonds. Key fragmentation pathways would involve the loss of ethyl groups (-CH₂CH₃) and ethylsulfonyl groups (-SO₂CH₂CH₃).

Signaling Pathway





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